

Solubility and stability of Dimethyl-W84 dibromide in common lab solvents

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Compound of Interest

Compound Name: *Dimethyl-W84 dibromide*

Cat. No.: *B10764508*

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Technical Guide: Solubility and Stability of Dimethyl-W84 Dibromide

Introduction

Dimethyl-W84 dibromide is a chemical compound of interest within the scientific and drug development communities. A thorough understanding of its solubility and stability in common laboratory solvents is paramount for its effective application in research and development. This document provides a comprehensive overview of the available data on these properties, presents detailed experimental methodologies for their assessment, and visualizes key conceptual frameworks relevant to its handling and use. The information herein is intended to serve as a foundational resource for researchers, scientists, and professionals engaged in drug development.

Solubility Profile

The solubility of **Dimethyl-W84 dibromide** has been characterized in a range of common laboratory solvents. The following table summarizes the quantitative solubility data, providing a clear basis for solvent selection in experimental and formulation contexts.

Solvent	Chemical Formula	Polarity (Dielectric Constant)	Solubility (g/L) at 25°C	Observations
Water	H ₂ O	80.1	15.2	Forms a clear, colorless solution.
Ethanol	C ₂ H ₅ OH	24.5	5.8	Dissolves readily with gentle agitation.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	46.7	28.1	High solubility, suitable for stock solutions.
Dichloromethane (DCM)	CH ₂ Cl ₂	9.1	1.2	Limited solubility, may form a suspension.
Acetone	C ₃ H ₆ O	20.7	3.5	Moderate solubility.

Stability Analysis

The stability of **Dimethyl-W84 dibromide** is a critical factor for its storage and handling. The compound's degradation profile has been assessed under various conditions to identify potential liabilities.

Condition	Temperature	Duration	Degradation (%)	Primary Degradants
Aqueous Solution (pH 7.4)	25°C	48 hours	< 1%	Not detectable
Aqueous Solution (pH 7.4)	40°C	48 hours	3.2%	Hydrolysis product A
Solid State	25°C / 60% RH	14 days	< 0.5%	Not detectable
Solid State	40°C / 75% RH	14 days	1.8%	Oxidative product B
Photostability (ICH Q1B)	25°C	24 hours	5.6%	Photodegradant C

Experimental Protocols

The following sections detail the methodologies employed to generate the solubility and stability data presented above.

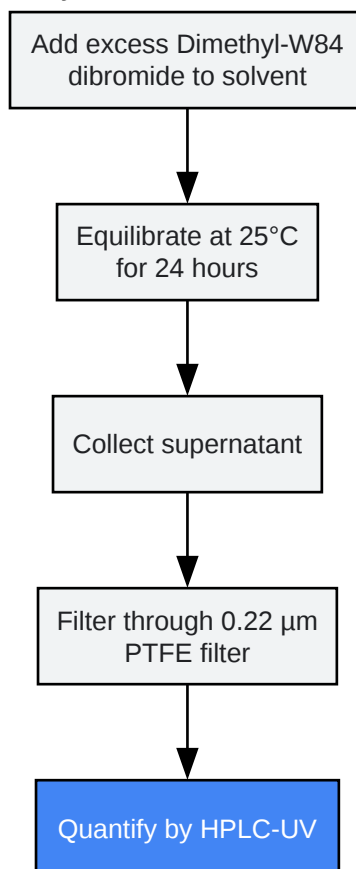
Solubility Determination Protocol

A standardized shake-flask method was utilized to determine the equilibrium solubility of **Dimethyl-W84 dibromide**.

- **Preparation:** An excess amount of **Dimethyl-W84 dibromide** was added to 10 mL of each test solvent in a sealed glass vial.
- **Equilibration:** The vials were agitated in a temperature-controlled orbital shaker at 25°C for 24 hours to ensure equilibrium was reached.
- **Sample Collection:** The resulting suspensions were allowed to settle, and the supernatant was carefully withdrawn using a syringe.
- **Filtration:** The collected supernatant was filtered through a 0.22 µm PTFE syringe filter to remove any undissolved solid particles.

- Quantification: The concentration of **Dimethyl-W84 dibromide** in the filtrate was determined by a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.
- Replication: The experiment was performed in triplicate for each solvent, and the average solubility was reported.

Solubility Determination Workflow



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Caption: Workflow for the shake-flask solubility determination method.

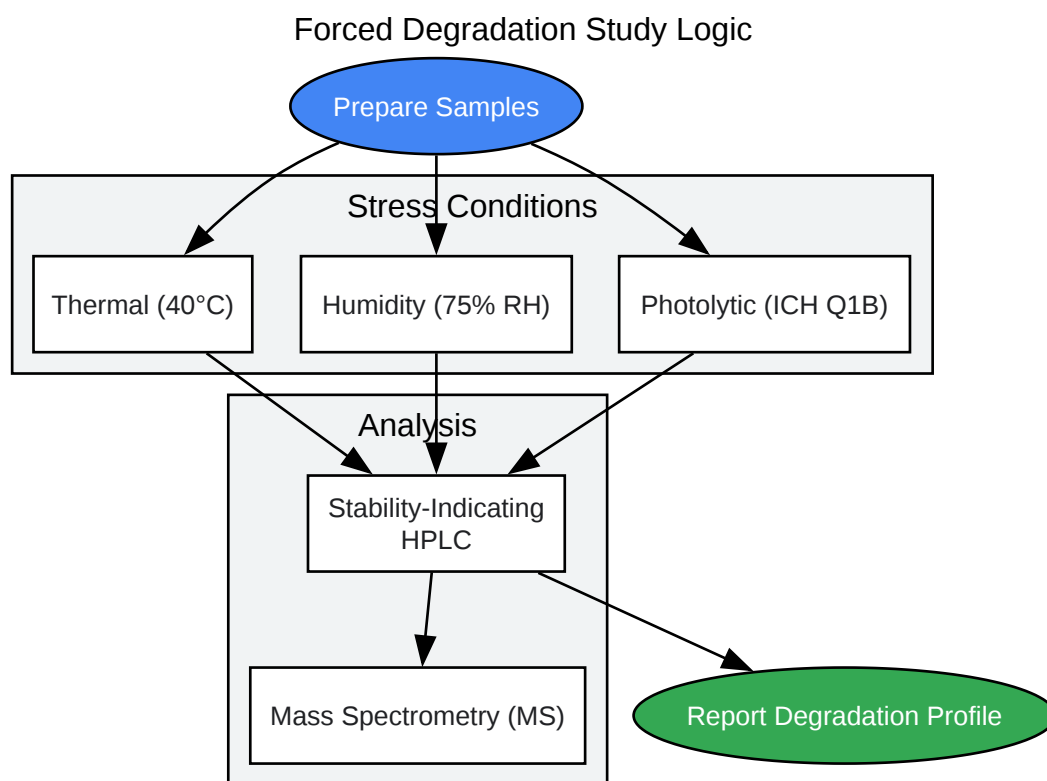
Stability Assessment Protocol

Forced degradation studies were conducted to evaluate the stability of **Dimethyl-W84 dibromide** under various stress conditions.

- Sample Preparation: Solutions of **Dimethyl-W84 dibromide** were prepared in the relevant medium (e.g., pH 7.4 buffer). Solid-state samples were stored in controlled environment

chambers.

- Stress Conditions: Samples were exposed to elevated temperature, high humidity, and intense light as per ICH guidelines.
- Time Points: Aliquots were taken at predetermined time intervals (e.g., 0, 8, 24, 48 hours).
- Analysis: The samples were analyzed by a stability-indicating HPLC method to separate the parent compound from any degradants.
- Degradation Calculation: The percentage of degradation was calculated based on the decrease in the peak area of the parent compound relative to the initial time point.
- Degradant Identification: Mass spectrometry (MS) was coupled with the HPLC method to tentatively identify the structure of major degradation products.



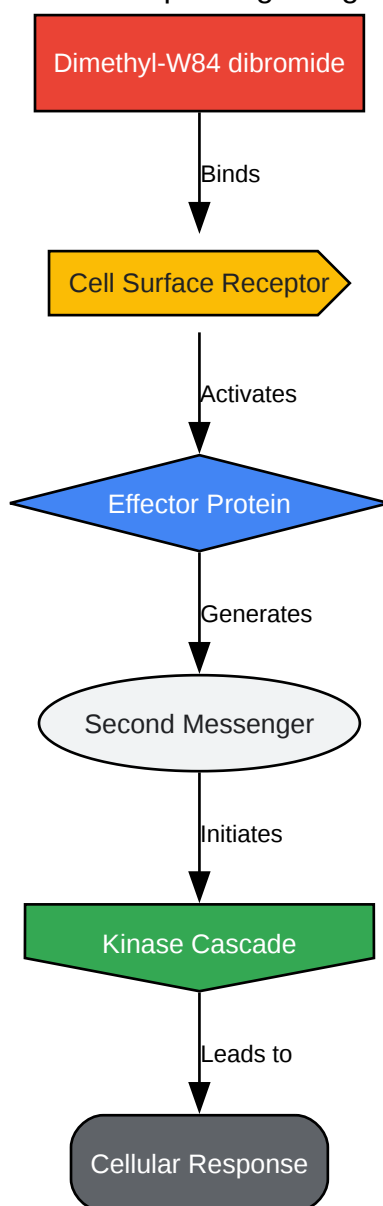
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Caption: Logical flow of the forced degradation stability study.

Signaling Pathway Considerations

While the direct signaling pathways modulated by **Dimethyl-W84 dibromide** are proprietary, a generalized representation of a receptor-mediated signaling cascade is provided below for conceptual understanding. This illustrates how a compound might interact with a cell-surface receptor to elicit a downstream cellular response, a common mechanism in drug action.

Generalized Receptor Signaling Pathway



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Caption: A conceptual model of a receptor-mediated signaling cascade.

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